

In-Depth Technical Guide to C₁₁H₂₃N₃Zr (Tris(dimethylamino)cyclopentadienylzirconium)

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Compound of Interest

Compound Name: Zirconium, (eta⁵-2,4-cyclopentadien-1-yl)tris(N-methylmethanaminato)-

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This technical guide provides a comprehensive overview of the material safety data, experimental protocols, and relevant scientific information for the organometallic compound with the molecular formula C₁₁H₂₃N₃Zr, commonly known as Tris(dimethylamino)cyclopentadienylzirconium. This document is intended for researchers, scientists, and professionals in drug development and materials science who require detailed technical information.

Chemical Identity and Properties

Tris(dimethylamino)cyclopentadienylzirconium is a zirconium-based organometallic precursor primarily utilized in thin film deposition processes such as Atomic Layer Deposition (ALD) and Chemical Vapor Deposition (CVD).

Table 1: Chemical Identifiers

Identifier	Value
Chemical Name	Tris(dimethylamino)cyclopentadienylzirconium
Molecular Formula	C ₁₁ H ₂₃ N ₃ Zr
CAS Number	33271-88-4
Molecular Weight	288.54 g/mol
Synonyms	CpZr(NMe ₂) ₃ , TDMACpZr, (Cyclopentadienyl)tris(dimethylamido)zirconium

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Pale yellow to yellow liquid
Odor	None reported
Melting Point	<0 °C
Boiling Point	85.3 °C @ 2.5 mbar; 94 °C @ 1.64 mmHg
Density	1.17 - 1.26 g/cm ³ at 25 °C
Vapor Pressure	0.6 mmHg at 72 °C
Solubility	Soluble in organic solvents like hydrocarbons and carbon tetrachloride. Reacts with water.
Stability	Air and moisture sensitive. Stable under recommended storage conditions (cool, dry, inert atmosphere).

Hazard Identification and Safety Data

This compound is classified as hazardous. It is crucial to handle it with appropriate safety precautions in a laboratory or industrial setting.

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor
Substances and mixtures which, in contact with water, emit flammable gases	2	H261: In contact with water releases flammable gas
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Table 4: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Experimental Protocols

"One-Pot" Synthesis of Tris(dimethylamino)cyclopentadienylzirconium

The following is a generalized "one-pot" synthesis protocol adapted from patent literature. This method avoids the isolation of intermediates, improving efficiency.^[1] All procedures must be carried out under an inert atmosphere (e.g., nitrogen or argon) using Schlenk line techniques.

Step 1: Preparation of Lithium Dimethylamide

- To a 2L reaction flask equipped with a stirrer, add 500 mL of n-hexane and 67 g of dimethylamine.
- Cool the reaction mixture to approximately -15 °C.
- While stirring, slowly add 500 mL of n-butyllithium in n-hexane (2.5 mol/L) dropwise to the flask.
- After the addition is complete, allow the mixture to warm to room temperature and continue stirring for 4 hours.

Step 2: Formation of Tetrakis(dimethylamino)zirconium

- To the freshly prepared lithium dimethylamide solution, add zirconium tetrachloride under an inert atmosphere with continuous stirring.

Step 3: Preparation of Cyclopentadienyl Monomer

- In a separate apparatus, distill dicyclopentadiene at a temperature above 160 °C to crack it into the cyclopentadienyl monomer.

Step 4: Reaction to Form Tris(dimethylamino)cyclopentadienylzirconium

- Slowly add the freshly distilled cyclopentadienyl monomer dropwise to the solution of tetrakis(dimethylamino)zirconium.
- Allow the reaction to proceed to completion.

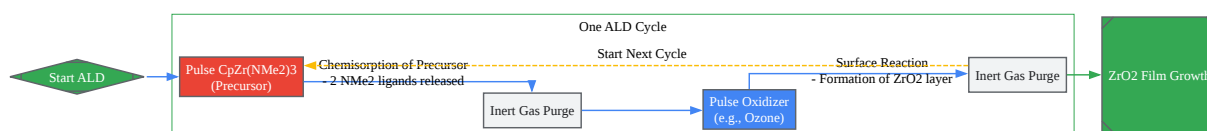
Step 5: Purification

- The final product, Tris(dimethylamino)cyclopentadienylzirconium, is purified by distillation.

Visualizations: Workflows and Pathways

Logical Workflow for Atomic Layer Deposition (ALD) of ZrO₂

The primary application of C₁₁H₂₃N₃Zr is as a precursor for the deposition of zirconium oxide (ZrO₂) thin films via ALD. The following diagram illustrates the reaction mechanism during the ALD process.^{[2][3]}

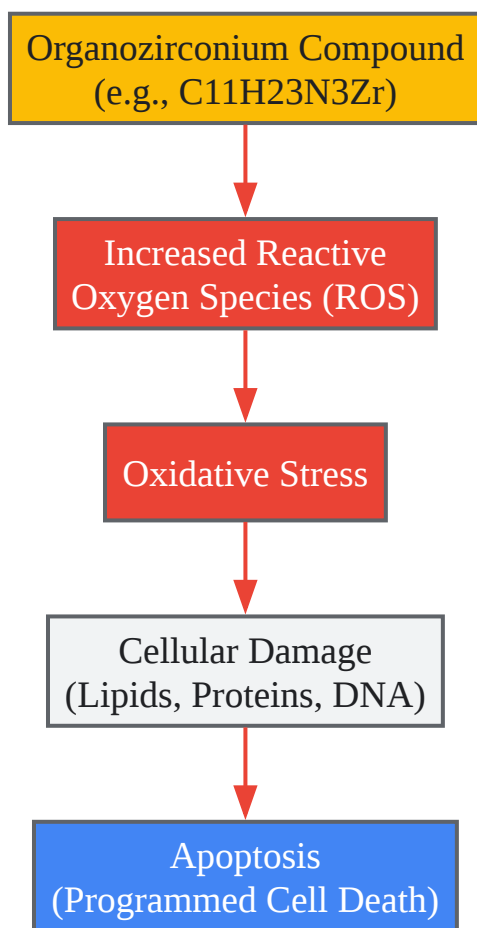


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Caption: Workflow for the Atomic Layer Deposition of ZrO₂ using C₁₁H₂₃N₃Zr.

Hypothetical Signaling Pathway for Organozirconium Compound Toxicity

While specific toxicological data for C₁₁H₂₃N₃Zr is not available, studies on other zirconium compounds suggest that toxicity may be mediated through the induction of oxidative stress.^{[4][5][6]} The following diagram presents a generalized, hypothetical signaling pathway for cellular toxicity.



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Caption: Hypothetical toxicity pathway for organozirconium compounds.

Handling and Storage

Proper handling and storage are critical to maintain the integrity of C11H23N3Zr and to ensure safety.

- **Handling:** Always handle in a chemical fume hood under an inert atmosphere (nitrogen or argon). Avoid breathing vapors and contact with skin and eyes. Do not allow contact with water. Use non-sparking tools.
- **Storage:** Store in a cool, dry, well-ventilated place in a tightly closed container under an inert atmosphere. Keep away from sources of ignition, heat, and direct sunlight. Protect from moisture.

Toxicological and Ecological Information

Detailed toxicological and ecological studies on C11H23N3Zr are limited.

- **Toxicological Information:** No specific RTECS data is available. The material is considered an irritant to the eyes, respiratory system, and skin, and may cause burns. Harmful if swallowed. Carcinogenic, mutagenic, and teratogenic effects have not been determined.
- **Ecological Information:** No specific ecological information is available. Discharge into the environment should be avoided.

Disposal Considerations

Dispose of this material in a manner consistent with federal, state, and local regulations. Contact a licensed professional waste disposal service.

Transport Information

C11H23N3Zr is regulated for transport.

- UN Number: 3399
- Proper Shipping Name: Organometallic substance, liquid, water-reactive, flammable
- Hazard Class: 4.3 (Substances which, in contact with water, emit flammable gases),
Subsidiary risk 3 (Flammable liquid)
- Packing Group: I or II, depending on the specific regulations and formulation.

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References

- 1. Preparation method of tris(dimethylamino) cyclopentadienyl zirconium - Eureka | Patsnap [eureka.patsnap.com]
- 2. Reaction mechanism of atomic layer deposition of zirconium oxide using tris(dimethylamino)cyclopentadienyl zirconium: experimental and theoretical study - Materials Advances (RSC Publishing) [pubs.rsc.org]
- 3. researchgate.net [researchgate.net]
- 4. brieflands.com [brieflands.com]
- 5. researchgate.net [researchgate.net]
- 6. mdpi.com [mdpi.com]
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